

A Comparative Environmental Impact Assessment of Nickel Formate and Its Alternatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel formate

Cat. No.: B3367021

[Get Quote](#)

This guide provides a comprehensive comparison of the environmental impact of **nickel formate** against common alternatives used in catalysis and electroplating. The assessment is based on available ecotoxicological data and life cycle analyses to support informed decision-making for researchers, scientists, and professionals in drug development and chemical manufacturing.

Environmental and Health Profile of Nickel Formate

Nickel formate ($\text{Ni}(\text{HCOO})_2$) is classified as a substance that may be hazardous to the environment and is a suspected carcinogen.[1] Like other nickel compounds, its toxicity is primarily linked to the bioavailability of the nickel ion (Ni^{2+}), which is considered the most toxic form of nickel in the environment.[2] Exposure to **nickel formate** dust can cause irritation to the skin, eyes, and respiratory tract.[1][3] Furthermore, it is labeled as very toxic to aquatic life with long-lasting effects.[4]

The manufacturing process for **nickel formate** has traditionally involved the reaction of nickel carbonate (precipitated from nickel sulfate) with formic acid, which can result in impurities from by-product salts.[5] While methods exist to produce higher purity **nickel formate** through the direct action of formic acid on nickel metal, the overall environmental footprint is influenced by the sourcing and processing of the initial nickel raw materials.[5]

Quantitative Ecotoxicity Data: A Comparative Overview

The environmental risk of any chemical is often quantified by its toxicity to various organisms. The following table summarizes acute toxicity data for different nickel compounds, providing a basis for comparison. It's important to note that the anion associated with the nickel ion can influence its bioavailability and, consequently, its toxicity.[6]

Table 1: Comparative Acute Toxicity of Nickel Compounds

| Compound | Test Organism | Endpoint (96 hours) | Value (mg/L) | Reference |
|--------------------------------------|--------------------------------|-----------------------|--------------|---------------------------|
| Nickel (unspecified salt) | Diaptomus forbesi (Crustacean) | LC50 | 5.43 | [7] |
| Nickel (unspecified salt) | Cyprinus carpio (Fish) | LC50 | 14.70 | [7] |
| Nickel (unspecified salt) | Branchiura sowerbyi (Worm) | LC50 | 19.73 | [7] |
| Nickel Chloride (NiCl ₂) | Daphnia magna (Crustacean) | EC50 (Immobilisation) | 0.51 | Not specified in snippets |
| Nickel Sulfate (NiSO ₄) | Daphnia magna (Crustacean) | EC50 (Immobilisation) | 1.09 | Not specified in snippets |

LC50 (Lethal Concentration, 50%): The concentration of a chemical which kills 50% of a sample population. EC50 (Effective Concentration, 50%): The concentration of a chemical that causes a defined effect in 50% of the sample population.

A study on maize seedlings demonstrated that the toxicity of different nickel compounds, when introduced to the soil, ranked in the descending order of: Ni(II)-EDTA > NiCl₂ > Ni(II)-citrate > Ni(CH₃COO)₂ > NiSO₄. [6] This highlights that the chemical form of nickel significantly impacts its ecotoxicity.[6]

Life Cycle Assessment (LCA) of Nickel Production

The overall environmental impact of using **nickel formate** or its alternatives is heavily influenced by the upstream processes of nickel mining and refining. Life Cycle Assessment (LCA) is a methodology for assessing the environmental impacts associated with all the stages of a product's life. Nickel production is an energy-intensive process with significant contributions to global warming potential (GWP) and primary energy demand (PED).^{[8][9][10]}

The environmental impact varies significantly depending on the type of ore processed. Processing sulfidic ores is generally less energy-intensive than processing lateritic (oxidic) ores.^{[9][11]}

Table 2: Life Cycle Assessment Data for Nickel Product Production (Cradle-to-Gate)

| Product | Primary Energy Demand (PED) (MJ/kg Ni) | Global Warming Potential (GWP) (kg CO ₂ -eq/kg Ni) | Primary Ore Type | Reference |
|-----------------------|--|---|--------------------------|----------------|
| Class 1 Nickel | 147 | ~10-15 | Primarily Sulfidic (86%) | ^[9] |
| Nickel in Ferronickel | 485 | ~30-40 | Oxidic | ^[9] |

*GWP values are estimated based on PED and general findings from LCA studies. The production of nickel powder from virgin materials is the primary driver of environmental impact, accounting for 96% of carbon emissions in its life cycle.^[12]

Alternatives to Nickel Formate in Key Applications Catalysis

Nickel formate is used to produce finely powdered nickel catalysts for hydrogenation reactions.^{[13][14]} Alternatives to nickel-based catalysts are being explored to reduce reliance on potentially toxic and environmentally burdensome metals.

- Other Nickel Salts: Nickel chloride and sulfate are also used as catalyst precursors. As shown in Table 1 and the study on maize seedlings, their environmental toxicity profiles differ, which should be a consideration in catalyst selection.[\[6\]](#)
- Earth-Abundant Metal Catalysts: Catalysts based on iron, copper, and zinc are considered more sustainable alternatives to precious metals and can also be alternatives to nickel.[\[15\]](#) A comprehensive assessment of 18 heterogeneous metal catalysts ranked ruthenium, iron, and molybdenum as the most favorable "green" alternatives, while nickel, cobalt, and rhodium were among the least favorable.[\[16\]](#)
- Palladium-free Alternatives: For specific reactions like alkyne semi-hydrogenation, silica-supported nickel nanoparticles have been developed as a lead- and palladium-free alternative to the traditional Lindlar catalyst.[\[17\]](#)

Electroplating

Nickel plating is used for corrosion resistance, wear resistance, and decorative finishes. While **nickel formate** itself is less common as the primary salt in electroplating baths compared to nickel sulfamate and nickel chloride, the general environmental concerns of nickel apply.

- Alternative Nickel Salts: Nickel sulfamate and nickel methanesulfonate are common in electroplating, each offering different deposit properties like internal stress.[\[18\]](#) From an environmental standpoint, the key concern remains the nickel ion in the wastewater effluent.
- Bronze (Copper-Tin/Zinc) Plating: For many decorative and some technical applications, bronze plating is a logical and cost-effective replacement for nickel intermediate layers.[\[19\]](#)
- Palladium Plating: Palladium can be substituted for nickel as an intermediate layer to avoid nickel allergy issues and provides excellent corrosion resistance, though it is a more costly alternative.[\[19\]](#)
- Boron-Free Plating Baths: Traditional nickel electroplating baths (Watts bath) use boric acid. A citrate-based bath has been proposed as an alternative to avoid boron in effluent. However, a life cycle assessment revealed that the citrate bath had a greater overall environmental impact because the citric acid chelates with nickel, making it harder to remove from wastewater and leading to higher nickel discharge.[\[20\]](#)

Experimental Protocols

Protocol 1: Acute Aquatic Toxicity Testing (e.g., OECD 203, Fish, Acute Toxicity Test)

This protocol outlines a general procedure for determining the acute toxicity (LC50) of a substance to fish.

- **Goal and Scope:** To determine the median lethal concentration (LC50) of a chemical (e.g., **nickel formate**) to a specific fish species over a 96-hour exposure period.
- **Test Organism:** A standard species like Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*) is selected. Fish are acclimatized to laboratory conditions.
- **Preparation of Test Solutions:** A series of concentrations of the test substance are prepared by dissolving it in dilution water. A control group (dilution water only) is also prepared. Concentrations are typically arranged in a geometric series.
- **Exposure:** A set number of fish (e.g., 10) are randomly assigned to each test concentration and the control. They are exposed to the solutions in test chambers for 96 hours under controlled conditions (temperature, light, dissolved oxygen).
- **Observation:** Mortalities and any sublethal effects are recorded at specific intervals (e.g., 24, 48, 72, and 96 hours).
- **Data Analysis:** The cumulative mortality data at 96 hours is used to calculate the LC50 value and its 95% confidence limits using statistical methods like Probit analysis.

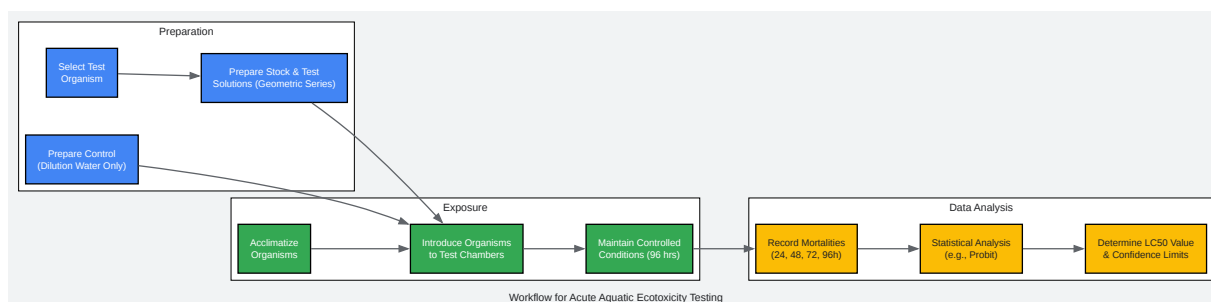
Protocol 2: Cradle-to-Gate Life Cycle Assessment (LCA)

This protocol describes the standardized framework for conducting an LCA study according to ISO 14040/14044 standards.

- **Goal and Scope Definition:** The purpose of the study, the functional unit (e.g., production of 1 kg of nickel), and the system boundaries are defined. A "cradle-to-gate" assessment includes all processes from raw material extraction (cradle) to the point where the product leaves the factory (gate).[\[8\]](#)[\[21\]](#)

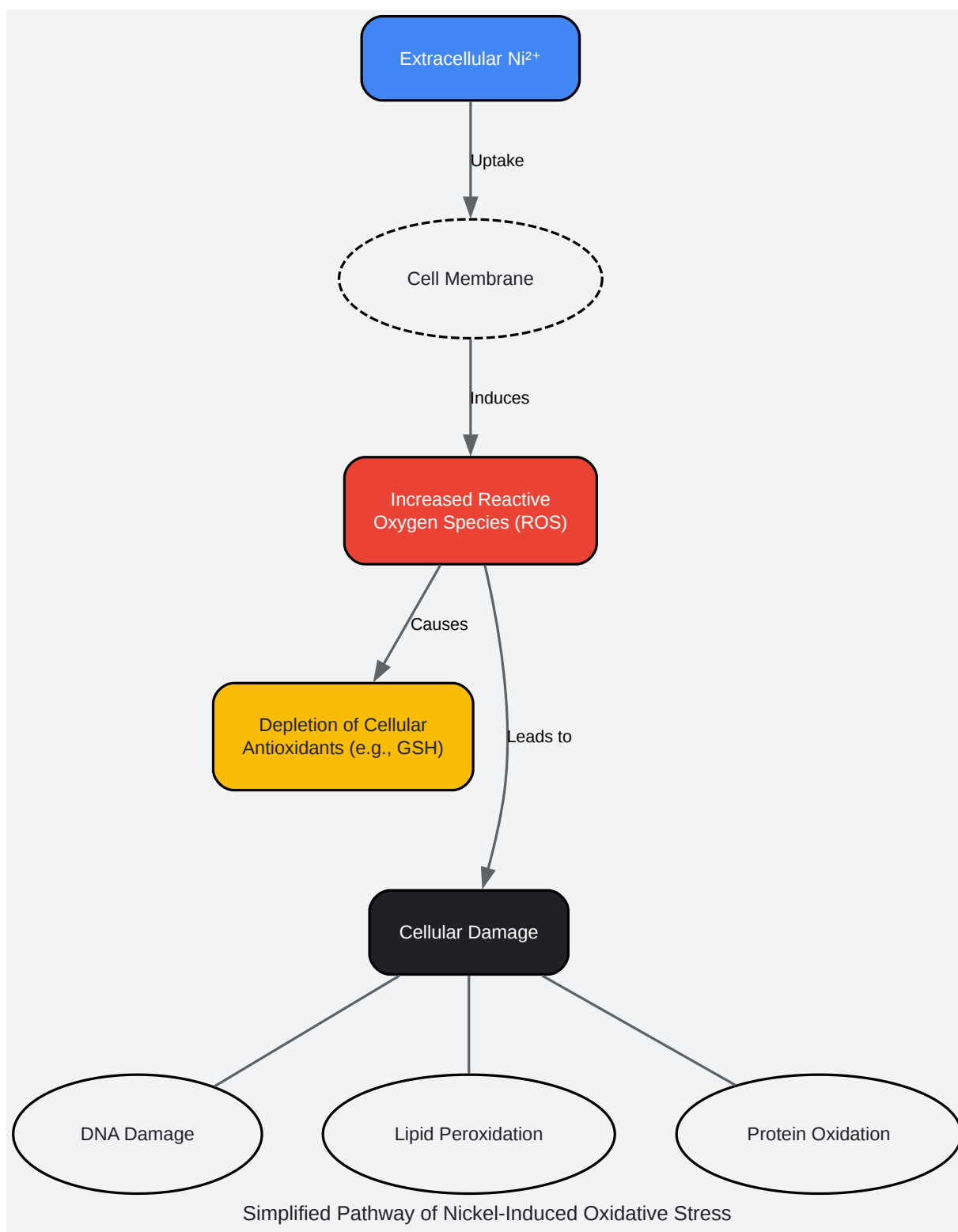
- Life Cycle Inventory (LCI): This phase involves collecting data on all inputs (e.g., energy, water, raw materials) and outputs (e.g., emissions to air, water, soil; products; waste) for all processes within the system boundaries.[\[12\]](#)
- Life Cycle Impact Assessment (LCIA): The LCI data is used to evaluate the potential environmental impacts. This involves:
 - Classification: Assigning LCI results to relevant environmental impact categories (e.g., GWP, acidification potential).
 - Characterization: Converting and aggregating the LCI results within each category to a common unit (e.g., converting greenhouse gas emissions to kg CO₂-equivalents for the GWP category).
- Interpretation: The results of the LCI and LCIA are analyzed to draw conclusions and make recommendations in line with the study's goal. This includes identifying significant environmental hotspots and assessing the sensitivity of the results to data and methodological choices.[\[12\]](#)

Visualizations



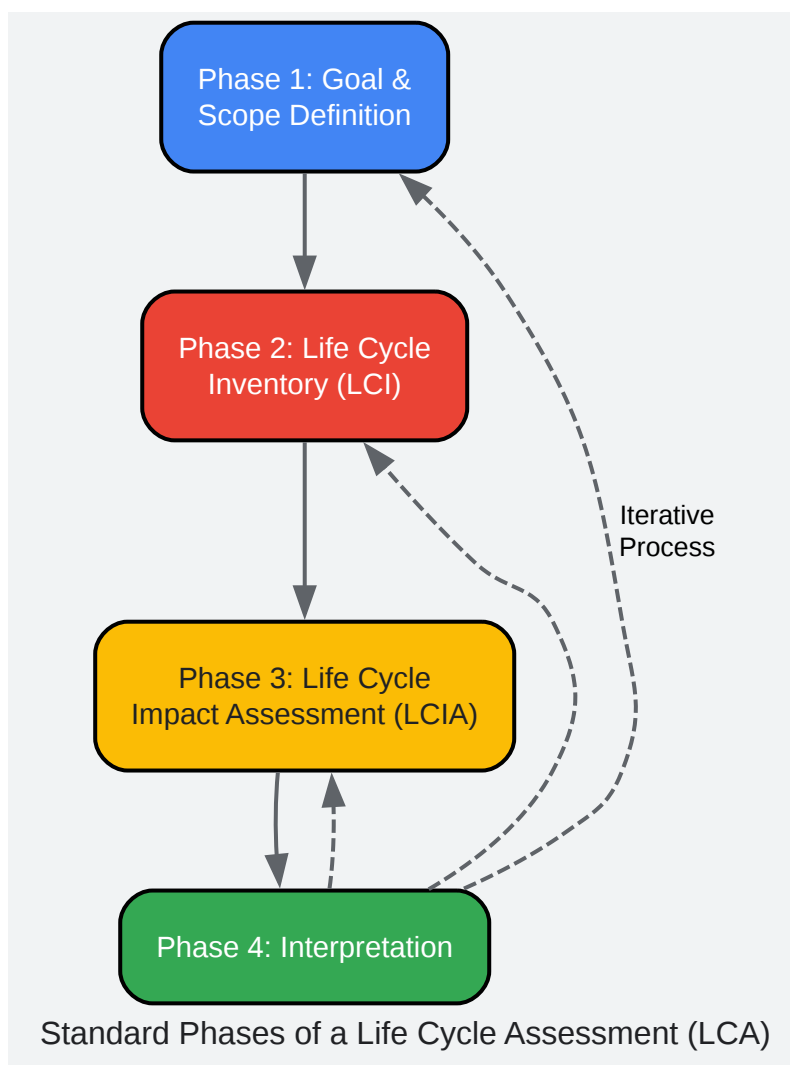
[Click to download full resolution via product page](#)

Caption: A flowchart of the experimental workflow for determining the 96-hour LC50 value.



[Click to download full resolution via product page](#)

Caption: The process by which nickel ions can lead to oxidative stress and cellular damage.



[Click to download full resolution via product page](#)

Caption: The four iterative phases of a Life Cycle Assessment as defined by ISO 14040.

Conclusion

The environmental impact of **nickel formate** is significant, with classifications for carcinogenicity and high aquatic toxicity. When comparing it to alternatives, several key points emerge:

- Toxicity is Ion-Specific: The primary toxic agent is the Ni^{2+} ion, but the associated anion (formate, chloride, sulfate, etc.) can modulate its bioavailability and resulting ecotoxicity.^{[2][6]}

- Upstream Impacts Dominate: For any nickel compound, the most significant environmental burdens, particularly in terms of energy consumption and greenhouse gas emissions, arise from the mining and refining of nickel ore.[9] The choice of ore type (sulfidic vs. lateritic) has a greater impact than the choice of the final nickel salt.[9][11]
- Viable Alternatives Exist: In catalysis, catalysts based on more benign, earth-abundant metals like iron and molybdenum present a greener alternative to nickel-based systems.[15] [16] In electroplating, bronze and palladium alloys are effective substitutes for nickel, mitigating risks related to both environmental discharge and human health (e.g., nickel allergies).[19]

Ultimately, while optimizing processes to use less hazardous nickel salts is beneficial, a more substantial environmental gain is achieved by replacing nickel altogether with greener alternatives where technologically and economically feasible.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gelest.com [gelest.com]
- 2. mdpi.com [mdpi.com]
- 3. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 4. Formic acid, nickel salt | C₂H₂NiO₄ | CID 27506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. US2576072A - Manufacture of nickel formate - Google Patents [patents.google.com]
- 6. A Comparative Study on the Uptake and Toxicity of Nickel Added in the Form of Different Salts to Maize Seedlings - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Deposition, acute toxicity, and bioaccumulation of nickel in some freshwater organisms with best-fit functions modeling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Item - Assessment of life cycle based environmental footprints from nickel processing - Monash University - Figshare [bridges.monash.edu]
- 9. researchgate.net [researchgate.net]

- 10. [PDF] Life cycle assessment of nickel products | Semantic Scholar [semanticscholar.org]
- 11. Nickel: A Green Energy Necessity With Environmental Risks | Maplecroft [maplecroft.com]
- 12. continuumpowders.com [continuumpowders.com]
- 13. Nickel formate - Wikipedia [en.wikipedia.org]
- 14. Sciencemadness Discussion Board - Catalytic Transfer Hydrogenation with an Aqueous Metal Salt & Phase Transfer Catalyst - Powered by XMB 1.9.11 [sciencemadness.org]
- 15. scienceletters.researchfloor.org [scienceletters.researchfloor.org]
- 16. pubs.acs.org [pubs.acs.org]
- 17. pubs.acs.org [pubs.acs.org]
- 18. nmfrc.org [nmfrc.org]
- 19. p2infohouse.org [p2infohouse.org]
- 20. researchgate.net [researchgate.net]
- 21. canadacommons.ca [canadacommons.ca]
- To cite this document: BenchChem. [A Comparative Environmental Impact Assessment of Nickel Formate and Its Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3367021#assessment-of-nickel-formate-s-environmental-impact-vs-alternatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com